

Application Notes and Protocols for Violet Dyes in Forensic Science

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B083482

[Get Quote](#)

A Guide for Researchers and Forensic Scientists

Introduction: Clarifying the Role of Violet Dyes in Latent Print Development

In forensic science, the visualization of latent fingerprints is a critical task. Various chemical and physical methods are employed, often selected based on the type of surface and the composition of the fingerprint residue. While the query specifies "**Solvent Violet 13**," a thorough review of forensic literature and standard protocols indicates that this specific dye is not a primary reagent for fingerprint development.

Solvent Violet 13, also known as C.I. 60725 and D&C Violet No. 2, is a synthetic anthraquinone dye with CAS number 81-48-1.^{[1][2]} Its principal applications are industrial, including the coloring of plastics, synthetic resins, hydrocarbon solvents, and gasoline.^{[2][3]} It is also used in some cosmetic products.^[4]

The violet dyes that have well-established and validated applications in forensic science for developing latent prints are Crystal Violet (Gentian Violet) and Acid Violet 17. This guide will provide detailed application notes and protocols for these two effective reagents, as they are the scientifically recognized compounds for the applications implied by the topic.

Crystal Violet (Gentian Violet) for Adhesive and Non-Porous Surfaces

Crystal Violet (also known as Gentian Violet or Basic Violet 3) is a potent staining agent used to develop latent fingerprints on the adhesive side of tapes and on non-porous surfaces, particularly those that may be oily or greasy.^[5]

Principle of Action

The effectiveness of Crystal Violet lies in its ability to stain the sebaceous (fatty or oily) components of fingerprint residue. The dye molecules physically adhere to these lipid-rich deposits, rendering the latent print visible as a deep purple image.^[6] This method is particularly valuable for surfaces where traditional powdering is ineffective, such as the sticky side of duct tape, packing tape, or labels.^[7]

Applications

- Primary Use: Developing latent prints on the adhesive side of various tapes.^[8]
- Secondary Use: Can be effective on non-porous, greasy, or oily surfaces.^[5]
- Surfaces: Plastic tapes, duct tape, labels, glass, and plastic containers contaminated with oil or grease.

Experimental Protocol: Crystal Violet Staining

This protocol describes the preparation and application of a Crystal Violet solution for developing latent prints on adhesive surfaces.

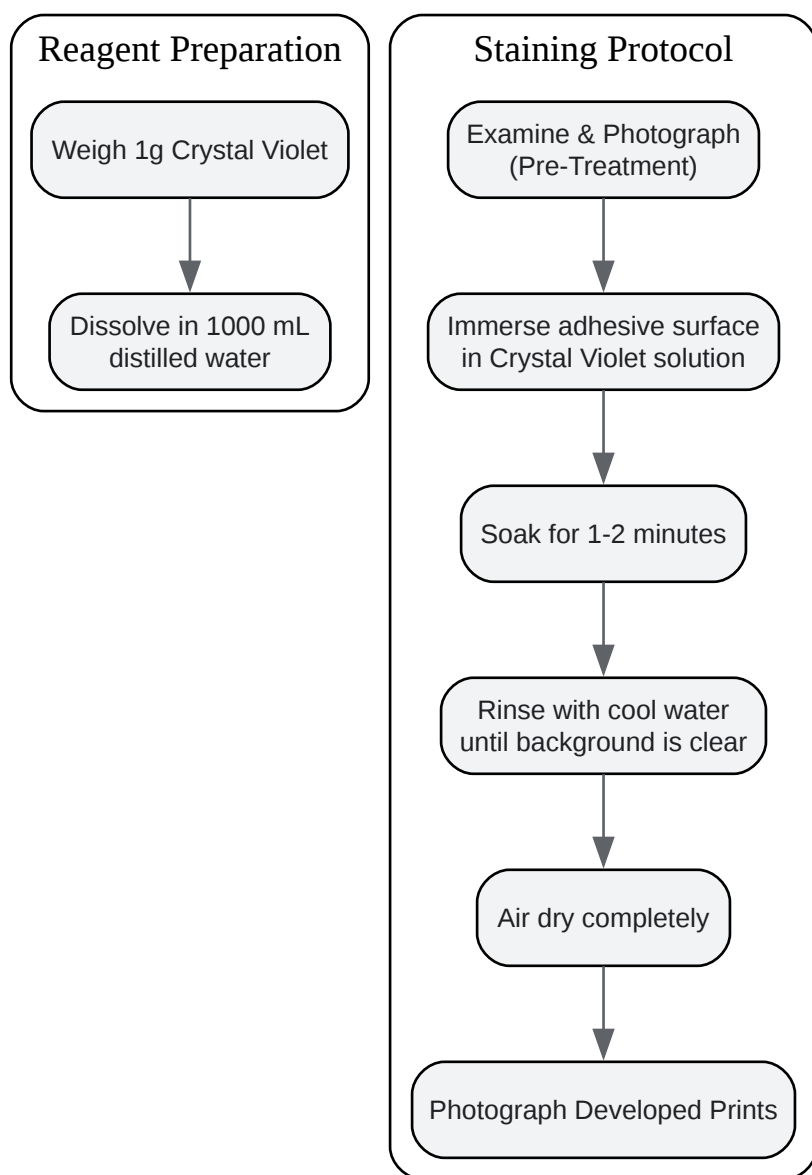
1.3.1 Reagent Preparation (0.1% w/v Solution)

- Weigh 1 gram of Crystal Violet (Gentian Violet) powder.
- Dissolve the powder in 1000 mL of distilled water. A magnetic stirrer can be used to ensure the dye dissolves completely.^[7]
- Store the solution in a clearly labeled dark glass bottle.

1.3.2 Step-by-Step Staining Procedure

- Preliminary Examination: Before any chemical treatment, visually inspect the exhibit for any visible prints. Photograph any prints found.[8]
- Immersion: Carefully immerse the tape or adhesive surface in a glass tray containing the Crystal Violet staining solution. Ensure the entire adhesive side is in contact with the dye.
- Staining Time: Allow the item to soak for 1 to 2 minutes. Gentle agitation can help ensure even staining.[9]
- Rinsing: Remove the item from the staining solution and rinse it thoroughly under a gentle stream of cool, running tap water. Rinse until the background is clear and excess dye is removed. The developed prints will remain stained a deep purple color.
- Drying: Allow the item to air dry completely in a vertical position. Do not apply heat, as it can damage the adhesive or the developed print.
- Photography: Once dry, photograph the developed prints using appropriate lighting and scale for documentation and analysis.

Workflow Diagram: Crystal Violet Development



[Click to download full resolution via product page](#)

Caption: Workflow for latent print development using Crystal Violet.

Acid Violet 17 for Fingerprints in Blood

Acid Violet 17 is a protein stain used in forensic science to enhance fingerprints or footwear impressions made in blood. It is effective on both non-porous and porous surfaces, though it may cause some background staining on porous materials.^[10]

Principle of Action

Blood is rich in proteins, most notably hemoglobin. Acid dyes, such as Acid Violet 17, work by binding to the amino groups of these proteins. The process requires an acidic environment to facilitate this ionic interaction. The dye stains the protein-rich blood residue a bright violet color, significantly increasing its contrast against the background surface. A crucial first step is to "fix" the blood proteins to the surface using a fixative like 5-sulphosalicylic acid, which prevents the blood from dissolving during the subsequent staining and washing stages.^[10]

Applications

- **Primary Use:** Enhancement of fingerprints and footwear impressions in blood.
- **Surfaces:** Effective on most non-porous surfaces (e.g., metal, glass, finished wood, plastic). Also suitable for porous surfaces like paper or cardboard, though a spot test is recommended to check for background staining.^[10]

Experimental Protocol: Acid Violet 17 Staining

This protocol is a multi-step process involving fixing, staining, and de-staining.

2.3.1 Reagent Formulations

The following formulations are recommended for the effective use of Acid Violet 17.^[10]

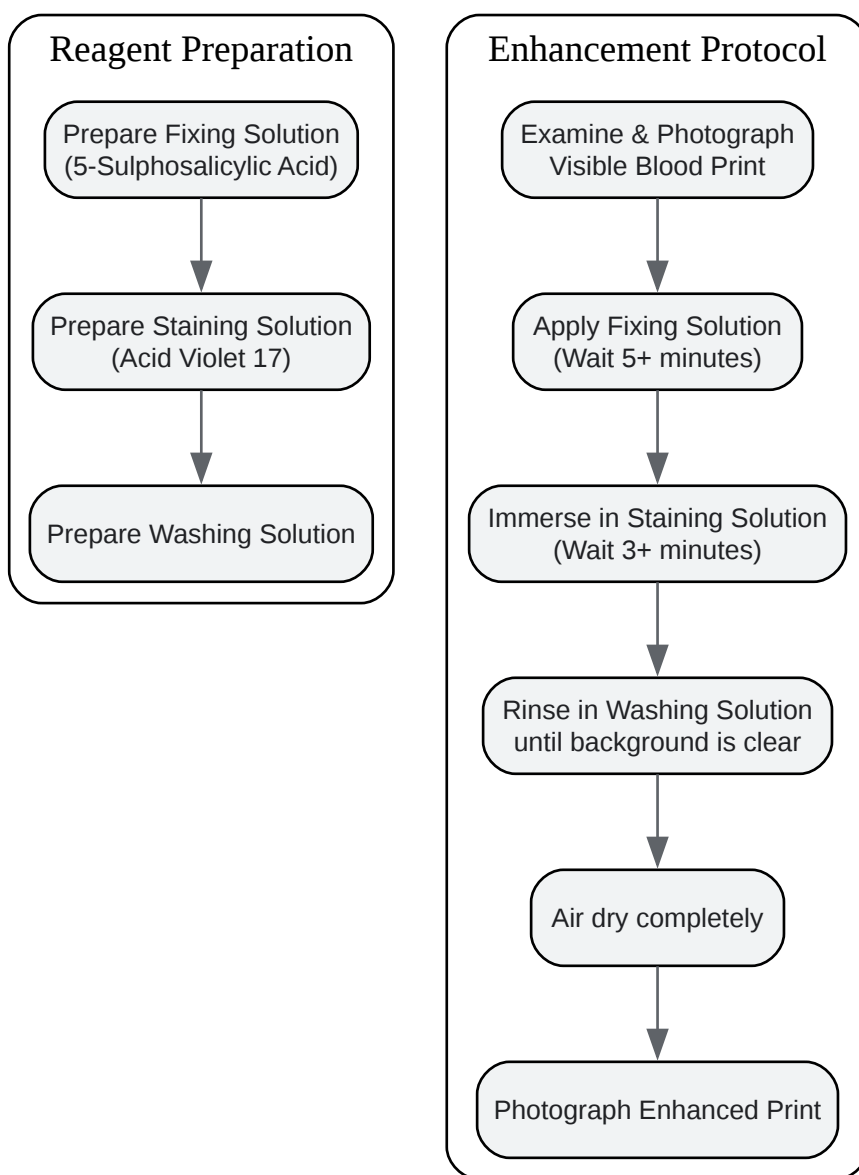
| Reagent Component | Formulation |
|-------------------|--|
| Fixing Solution | 23g 5-sulphosalicylic acid dihydrate in 1 L of distilled water. |
| Staining Solution | 1g Acid Violet 17 in 700mL distilled water, 250mL ethanol, and 50mL acetic acid. |
| Washing Solution | 700mL distilled water, 250mL ethanol, and 50mL acetic acid. |

2.3.2 Step-by-Step Staining Procedure

- **Preliminary Examination:** Visually inspect the exhibit and photograph any visible blood patterns or prints before treatment.

- **Fixing:** Apply the fixing solution (5-sulphosalicylic acid) to the bloodstain. This can be done by immersion, spraying, or careful application with a pipette. Allow the fixative to act for a minimum of five minutes. This step is critical to prevent the blood from washing away.[\[10\]](#)
- **Staining:** Immerse the fixed print in the Acid Violet 17 staining solution for at least three minutes. For heavily contaminated areas, a longer staining time may be necessary.[\[10\]](#)
- **Washing (De-staining):** Transfer the item to the washing solution to remove excess dye from the background. The washing time will vary depending on the surface. Non-porous surfaces clear quickly, while porous surfaces require more care to avoid over-washing the print itself.
- **Drying:** Allow the item to air dry completely.
- **Photography and Examination:** Photograph the enhanced prints. Examination under a forensic light source may further improve contrast.

Workflow Diagram: Acid Violet 17 Enhancement



[Click to download full resolution via product page](#)

Caption: Workflow for the enhancement of fingerprints in blood using Acid Violet 17.

Safety and Handling

As a senior application scientist, it is imperative to stress that all chemical reagents must be handled with care in a controlled laboratory environment.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[11\]](#)[\[12\]](#)

- Ventilation: Handle dye powders and prepare solutions in a well-ventilated area or under a chemical fume hood to avoid inhaling dust.[\[1\]](#)
- Hazards:
 - **Solvent Violet 13**: May cause serious eye irritation. Ingestion may cause nausea and vomiting.[\[1\]](#)[\[13\]](#)
 - Crystal Violet: Harmful if swallowed and can cause serious eye damage.
 - Acid Violet 17: Can cause skin and eye irritation.
 - Fixing/Staining/Washing Solutions: These solutions contain acids and ethanol and are flammable. Avoid sources of ignition.
- Disposal: Dispose of all chemical waste according to local, state, and federal regulations. Do not pour solutions down the drain unless permitted.[\[11\]](#)

Conclusion

While the name "**Solvent Violet 13**" might suggest a role in forensic chemistry, its application in latent print development is not supported by established literature. Instead, the field relies on two other distinct violet dyes: Crystal Violet and Acid Violet 17. Crystal Violet is an indispensable tool for visualizing prints on adhesive surfaces by staining fatty residues. Acid Violet 17 is a highly effective protein stain for enhancing prints made in blood. Understanding the specific applications, mechanisms, and protocols for these correct reagents is essential for their safe and effective use in forensic investigations.

References

- Spectra Colors. (n.d.). SAFETY DATA SHEET: SOLVENT VIOLET 013.
- Koch Color. (2015, July 20). Safety Data Sheet: C.I. **Solvent Violet 13**.
- Government of Canada. (2021, July 16). **Solvent Violet 13**.
- Wikipedia. (n.d.). **Solvent Violet 13**.
- Google Patents. (2016). CN105237417A - Synthetic method for **solvent violet 13**.
- SciSpace. (n.d.). **Solvent Violet 13** | 5 Publications | 4 Citations.
- Hangzhou Epsilon Chemical Co.,Ltd. (n.d.). **Solvent Violet 13**.

- HSE Consultations Hub. (n.d.). MCL Report for: 1-hydroxy-4-(p- toluidino)anthraquinone (**Solvent Violet 13**).
- National Center for Biotechnology Information. (n.d.). **Solvent Violet 13**. PubChem Compound Database.
- Google Patents. (2017). CN105237417B - Synthetic method for **solvent violet 13**.
- GOV.UK. (n.d.). Fingerprint Source Book – Chapter 3: Finger mark development techniques within scope of ISO 17025.
- PubMed. (2024). Optimization of crystal violet technique for enhanced fingerprint detection on various surfaces.
- Development of Latent Fingerprints. (2023, May 22).
- FBI. (2000). Processing Guide for Developing Latent Prints.
- Government of Canada. (2021, July 17). Risk management approach for **Solvent Violet 13**.
- Fingerprint Development and Preservation - Part 4, Detecting Latents with Chemicals. (2023, December 21).
- AIMPLAS. (2018, November 29). Canada keeps a close eye on **solvent Violet 13**.
- West Virginia Academy of Science. (2016). Determining the ideal methods for fingerprint analysis from different surfaces.
- PubMed. (2007). A step on the path in the discovery of new latent fingerprint development reagents: substituted Ruhemann's purples and implications for the law.
- The Home Scientist. (2010, January 24). The Home Scientist 010 - Forensic Fingerprinting IV: Gentian Violet. YouTube.
- Journal of Forensic Science and Research. (n.d.). Development of Latent Fingerprints Using Food Coloring Agents.
- EVISCAN. (n.d.). Gentian Violet – Fingerprints on tape.
- ResearchGate. (2014). Small particle reagent based on crystal violet dye for developing latent fingerprints on non-porous wet surfaces.
- Loughborough University Research Repository. (n.d.). Novel Fingerprint Development Techniques.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. cncolorchem.com [cncolorchem.com]

- 2. Solvent Violet 13 - Wikipedia [en.wikipedia.org]
- 3. epsilonpigments.com [epsilonpigments.com]
- 4. Solvent Violet 13 - Canada.ca [canada.ca]
- 5. Gentian Violet – Fingerprints on tape – EVISCAN [eviscan.com]
- 6. researchgate.net [researchgate.net]
- 7. youtube.com [youtube.com]
- 8. fbi.gov [fbi.gov]
- 9. youtube.com [youtube.com]
- 10. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 11. kochcolor.com [kochcolor.com]
- 12. aksci.com [aksci.com]
- 13. spectracolors.com [spectracolors.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Violet Dyes in Forensic Science]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083482#solvent-violet-13-applications-in-forensic-science]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com